

An In-depth Technical Guide to 6-Chloro-2-methylhept-2-ene

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Compound of Interest

Compound Name: 6-Chloro-2-methylhept-2-ene

Cat. No.: B15434989

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **6-Chloro-2-methylhept-2-ene**, a halogenated alkene of potential interest in chemical synthesis and drug discovery. Extensive database searches have revealed no evidence of this compound as a naturally occurring molecule. Therefore, this document focuses on its chemical and physical properties, a plausible synthetic route, and a discussion of its potential biological activities based on structure-activity relationships of related chlorinated compounds. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Physicochemical Properties

6-Chloro-2-methylhept-2-ene is a chlorinated hydrocarbon with the molecular formula $C_8H_{15}Cl$.^[1] Its chemical structure consists of a seven-carbon chain with a double bond at the second carbon and a chlorine atom at the sixth carbon, which is also substituted with a methyl group. The physicochemical properties of **6-Chloro-2-methylhept-2-ene** have been computationally predicted and are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ Cl	PubChem[1]
Molecular Weight	146.66 g/mol	PubChem[1]
IUPAC Name	6-chloro-2-methylhept-2-ene	PubChem[1]
CAS Number	80325-37-7	PubChem[1]
Canonical SMILES	CC(CCC=C(C)C)Cl	PubChem[1]
InChI Key	MPUQSYDHMKFTGX-UHFFFAOYSA-N	PubChem[1]
XLogP3-AA (LogP)	3.6	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Complexity	90.7	PubChem[1]
Monoisotopic Mass	146.0862282 Da	PubChem[1]

Synthesis of 6-Chloro-2-methylhept-2-ene

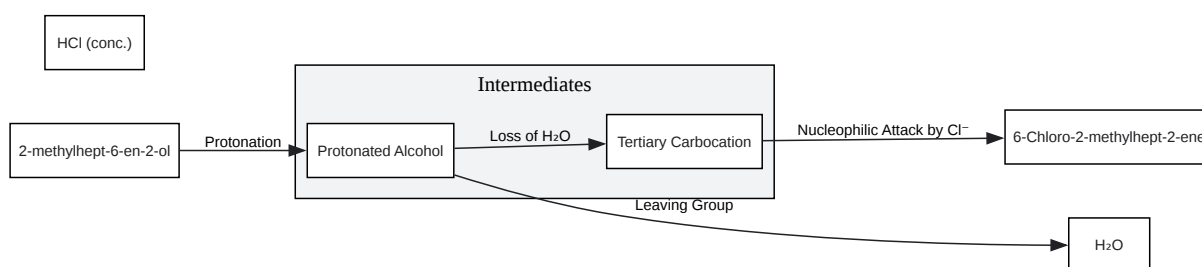
Given the absence of known natural sources, **6-Chloro-2-methylhept-2-ene** must be prepared synthetically. A plausible and efficient method for its synthesis is via the reaction of the corresponding tertiary alcohol, 2-methylhept-6-en-2-ol, with concentrated hydrochloric acid. This reaction proceeds through an S_N1 (Substitution Nucleophilic Unimolecular) mechanism.

Proposed Synthetic Pathway

The overall reaction is as follows:



The reaction is initiated by the protonation of the hydroxyl group of the alcohol by the strong acid (HCl), which converts the poor leaving group (-OH) into a good leaving group (H₂O). The departure of the water molecule results in the formation of a stable tertiary carbocation. In the final step, the chloride ion (Cl⁻) acts as a nucleophile and attacks the carbocation to form the final product, **6-Chloro-2-methylhept-2-ene**.



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References

- 1. Reddit - The heart of the internet [reddit.com]
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